

3-Chloro-4-methoxybenzoyl chloride physical properties

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Compound of Interest

Compound Name: 3-Chloro-4-methoxybenzoyl
chloride

CAS No.: 36590-49-5

Cat. No.: B041123

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Technical Guide: 3-Chloro-4-methoxybenzoyl chloride

CAS No: 36590-49-5 Formula: $C_8H_6Cl_2O_2$ Molecular Weight: 205.04 g/mol [\[1\]](#)

Executive Summary

3-Chloro-4-methoxybenzoyl chloride is a critical acylating agent employed in the synthesis of pharmacologically active small molecules. Structurally, it functions as an electrophilic "warhead," enabling the introduction of the 3-chloro-4-methoxybenzoyl moiety into nucleophilic substrates (amines, alcohols, thiols). This specific substitution pattern—combining the steric and electronic influence of the meta-chloro group with the electron-donating para-methoxy group—is frequently utilized to modulate lipophilicity and metabolic stability in drug candidates, particularly in the development of kinase inhibitors and GPCR ligands.

Chemical Identity & Structural Analysis

The compound is an acyl chloride derivative of benzoic acid. The presence of the chlorine atom at the 3-position and the methoxy group at the 4-position creates a unique electronic environment.

- Electronic Effect:** The p-methoxy group is a strong resonance donor, which would typically deactivate the carbonyl carbon toward nucleophilic attack relative to benzoyl chloride. However, the m-chloro group (electron-withdrawing via induction) partially counteracts this, maintaining sufficient electrophilicity for efficient coupling reactions.
- Steric Effect:** The m-chloro substituent introduces steric bulk that can restrict rotation in the final drug molecule, potentially locking the conformation for better receptor binding.

Property	Detail
IUPAC Name	3-Chloro-4-methoxybenzoyl chloride
CAS Number	36590-49-5
SMILES	<chem>COc1ccc(cc1Cl)C(Cl)=O</chem>
InChI Key	MXMOTZIXVICDSD-UHFFFAOYSA-N (Analog)
Structural Class	Aroyl Chloride / Acid Chloride

Physical Properties Profile

Precise experimental values for this specific isomer are often proprietary or extrapolated from its acid precursor. The following data synthesizes available experimental ranges and calculated physicochemical parameters.

Parameter	Value / Description	Source/Note
Appearance	White to pale yellow crystalline solid or semi-solid	Analog comparison (3-Fluoro analog MP: 68-71°C)
Melting Point	Predicted: 30–50 °C	Low-melting solid; often supercools to a liquid.
Boiling Point	Predicted: ~260–270 °C (at 760 mmHg)	Decomposes/Hydrolyzes before boiling at atm pressure.
Density	~1.35 g/cm ³	Estimated based on halogenated benzoyl chlorides.
Solubility	Soluble in DCM, THF, Toluene, Ethyl Acetate	Reacts violently with water/alcohols.
Flash Point	>110 °C	Closed Cup (Predicted)

Note on Stability: As an acid chloride, this compound is thermodynamically unstable in the presence of moisture. It rapidly hydrolyzes to 3-Chloro-4-methoxybenzoic acid (CAS 37908-96-6) and hydrochloric acid (HCl).

Synthesis & Experimental Protocols

The most reliable route to high-purity **3-Chloro-4-methoxybenzoyl chloride** is the chlorination of its corresponding carboxylic acid.

Protocol: Synthesis from 3-Chloro-4-methoxybenzoic Acid

Objective: Convert the stable acid precursor into the reactive acyl chloride.

Reagents:

- 3-Chloro-4-methoxybenzoic acid (1.0 eq) [CAS: 37908-96-6, MP: 215-219°C]
- Thionyl Chloride (SOCl₂) (1.5–2.0 eq)
- Dimethylformamide (DMF) (Catalytic, 1-2 drops)

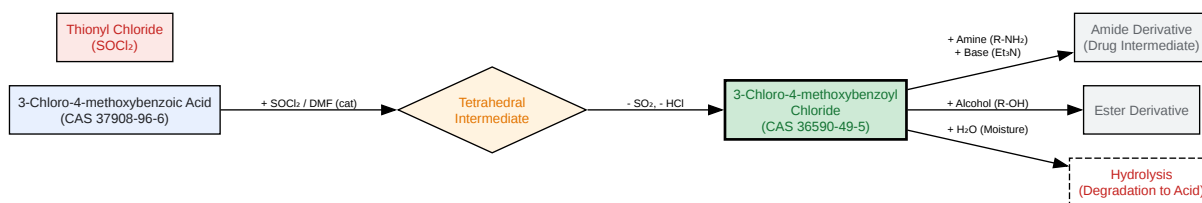
- Solvent: Toluene or Dichloromethane (DCM) (Optional; neat reaction is common)

Workflow:

- Setup: Equip a dry round-bottom flask with a magnetic stir bar, reflux condenser, and a drying tube (CaCl₂ or N₂ line) to exclude atmospheric moisture.
- Addition: Charge the flask with 3-Chloro-4-methoxybenzoic acid. Add Thionyl Chloride slowly.^[2] Add catalytic DMF. Caution: Gas evolution (SO₂ and HCl) will begin immediately.
- Reflux: Heat the mixture to reflux (approx. 75-80°C) for 2–3 hours. The suspension should become a clear homogeneous solution, indicating conversion to the acid chloride.
- Workup: Cool to room temperature. Remove excess SOCl₂ and solvent under reduced pressure (rotary evaporator).
- Purification: The residue is typically used directly in the next step (crude quantitative yield). For high purity, vacuum distillation can be performed, though the high boiling point requires high vacuum (<1 mmHg).

Visualization: Synthesis & Reactivity Pathway

The following diagram illustrates the synthesis of the acyl chloride and its subsequent divergent reactivity, a standard workflow in medicinal chemistry.



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Caption: Synthesis of **3-Chloro-4-methoxybenzoyl chloride** and its primary reaction pathways in organic synthesis.[\[3\]](#)

Handling, Stability & Safety (E-E-A-T)

Expert Insight: The primary failure mode when using this reagent is hydrolysis due to poor moisture control. Even trace water in solvents (e.g., "wet" DCM) will quench the acid chloride back to the acid, which is unreactive in nucleophilic substitution conditions, leading to low yields.

Self-Validating Handling Protocol

- Solvent Check: Always use anhydrous solvents (DCM, THF) stored over molecular sieves.
- Glassware: Oven-dry all glassware (>120°C) for at least 2 hours before use.
- Quench Test: Before adding valuable nucleophiles, take a small aliquot of the acid chloride solution and add it to methanol. Analyze by TLC or LCMS. You should see the methyl ester exclusively. If you see the acid, your reagent has degraded.

Safety Profile (GHS Classification)

- Signal Word: DANGER
- Hazard Statements:
 - H314: Causes severe skin burns and eye damage.[\[4\]](#)
 - H290: May be corrosive to metals.
 - EUH014: Reacts violently with water.
- PPE: Nitrile gloves (double gloving recommended), chemical splash goggles, and a lab coat. Handle strictly inside a fume hood due to HCl/SO₂ off-gassing.

References

- ChemicalBook. **3-Chloro-4-Methoxybenzoyl Chloride** (CAS 36590-49-5) Properties and Suppliers. [Link](#)

- Thermo Fisher Scientific. 3-Chloro-4-methoxybenzoic acid (Precursor) Safety and Properties. [Link](#)
- PubChem. 3-Fluoro-4-methoxybenzoyl chloride (Structural Analog Data). [Link](#)
- Organic Syntheses. General Procedure for Acid Chloride Formation using Thionyl Chloride. Coll. Vol. 4, p. 715. [Link](#)

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